

# Safety and Handling Precautions for 1-Propylcyclopentene: A Technical Guide

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## Compound of Interest

Compound Name: 1-Propylcyclopentene

Cat. No.: B15374742

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Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). While compiled with diligence, it relies on data from analogous compounds due to the limited availability of a specific SDS for **1-Propylcyclopentene**. Always consult with your institution's safety officer and refer to the most current regulatory guidelines before handling any chemical.

## Introduction

**1-Propylcyclopentene** (CAS No. 3074-61-1) is an unsaturated cyclic hydrocarbon with potential applications in organic synthesis and as a building block in the development of novel chemical entities.<sup>[1][2]</sup> Its structure, featuring a reactive double bond within a five-membered ring, necessitates a thorough understanding of its physical, chemical, and toxicological properties to ensure safe handling in a laboratory setting. This guide provides an in-depth overview of the known data and recommended safety protocols.

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1-Propylcyclopentene**. This data is essential for the proper design of experiments and for understanding its behavior under various conditions.

Property	Value	Reference
CAS Number	3074-61-1	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>14</sub>	[1][2]
Molecular Weight	110.1968 g/mol	[1]
Appearance	Not explicitly stated, likely a colorless liquid	Inferred from similar compounds
Density	0.821 g/cm <sup>3</sup>	[1]
Boiling Point	132.8 °C at 760 mmHg	[1]
Flash Point	17.5 °C	[1]
Vapor Pressure	10.7 mmHg at 25 °C	[1]
Refractive Index	1.458	[1]

## Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) classification for **1-Propylcyclopentene** is not readily available. However, based on the data for its saturated analog, n-Propylcyclopentane, and the general properties of alkenes, the following hazards should be anticipated.[3][4][5]

Anticipated GHS Hazard Categories:

- Flammable Liquids: Category 2.[3] Highly flammable liquid and vapor.
- Aspiration Hazard: Category 1.[3] May be fatal if swallowed and enters airways.
- Skin Corrosion/Irritation: Category 2.[3] Causes skin irritation.
- Serious Eye Damage/Eye Irritation: Category 2A.[3] Causes serious eye irritation.
- Acute Toxicity, Dermal: Category 4.[3] Harmful in contact with skin.
- Acute Toxicity, Inhalation: Category 4.[3] Harmful if inhaled.

- Specific Target Organ Toxicity (Single Exposure): Category 3 (Narcotic effects).[3] May cause drowsiness or dizziness.
- Hazardous to the Aquatic Environment, Chronic Toxicity: Category 2.[3] Toxic to aquatic life with long-lasting effects.

## Experimental Protocols: Safe Handling Procedures

The following protocols are based on standard laboratory practices for handling flammable and hazardous organic compounds and are adapted from the safety data for n-Propylcyclopentane.[3]

### Engineering Controls

- Ventilation: All handling of **1-Propylcyclopentene** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3]
- Ignition Sources: Keep away from open flames, hot surfaces, and sparks. Use explosion-proof electrical, ventilating, and lighting equipment.[3]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[3]

### Personal Protective Equipment (PPE)

A comprehensive guide to selecting appropriate PPE is crucial for minimizing exposure.

PPE Type	Specification	Rationale
Eye/Face Protection	Chemical splash goggles or a face shield.	Protects against splashes and vapors that can cause serious eye irritation.[3]
Skin Protection	Impervious gloves (e.g., nitrile, neoprene) and a flame-retardant lab coat.	Prevents skin contact, which can cause irritation and dermal toxicity.[3][6]
Respiratory Protection	Use a NIOSH-approved respirator with an organic vapor cartridge if ventilation is inadequate or for spill response.	Protects against inhalation of harmful vapors that can cause respiratory irritation and narcotic effects.[3]

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Keep away from heat, sparks, and open flames.[3]
- Store separately from oxidizing agents and other incompatible materials.

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. Seek immediate medical attention.[3]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Immediately call a Poison Center or doctor/physician.[3]

## Accidental Release and Fire-Fighting Measures

### Accidental Release

- Small Spills: Absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.[3]
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains or waterways.[7]

### Fire-Fighting

- Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[3]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[8]

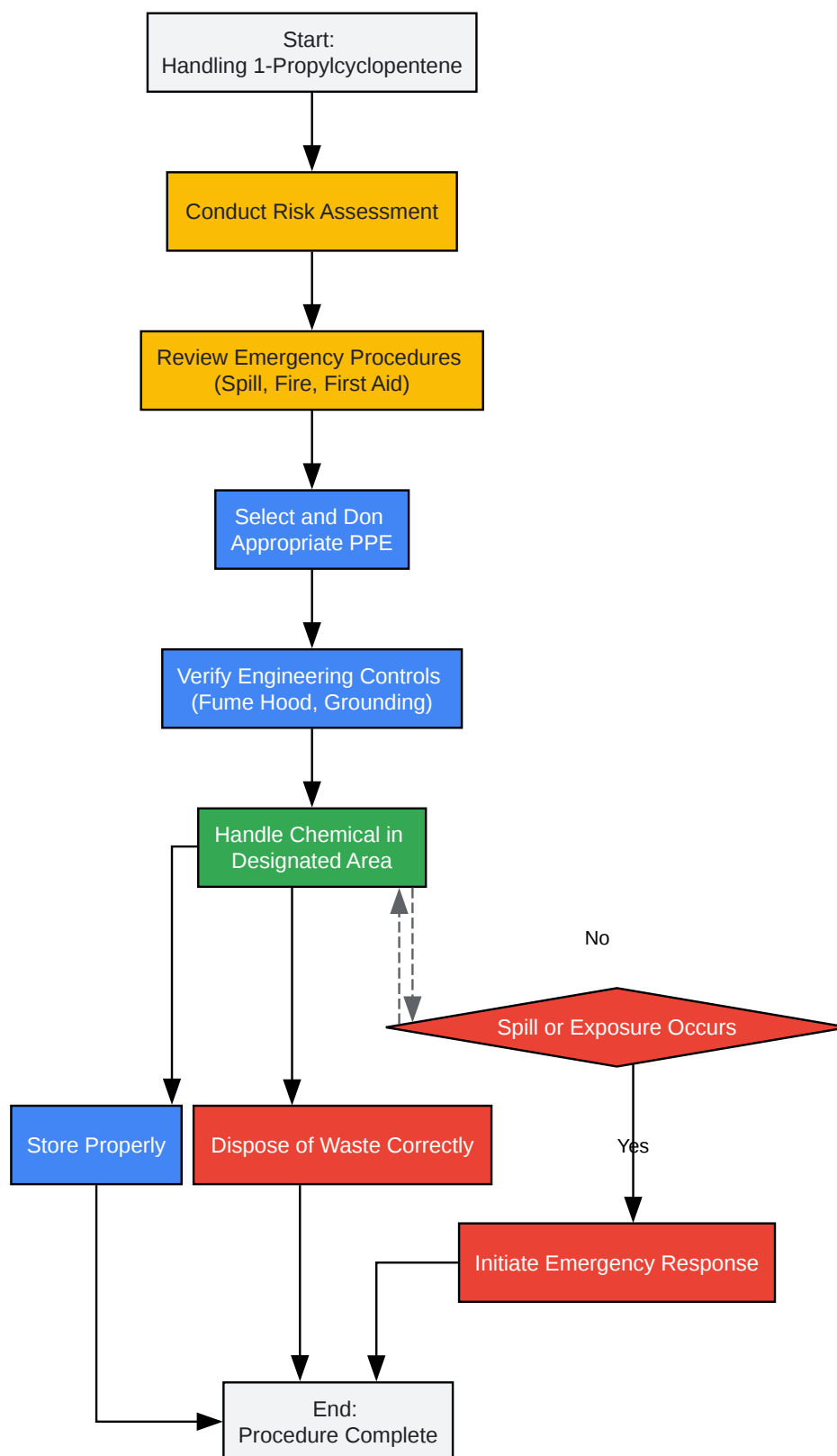
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

## Reactivity and Stability

- Reactivity: As an alkene, **1-Propylcyclopentene** is more reactive than its alkane counterpart. The carbon-carbon double bond is susceptible to addition reactions with electrophiles such as halogens, hydrogen halides, and oxidizing agents.[8] Avoid contact with strong oxidizing agents.
- Chemical Stability: The compound is expected to be stable under recommended storage conditions.[3]
- Conditions to Avoid: Heat, flames, sparks, and static discharge.[3]

## Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **1-Propylcyclopentene** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **1-Propylcyclopentene**.

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